

# Operational Guide: Disposal & Handling of 3-Chloro-4-hydroxy-5-nitrobenzaldehyde

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## Compound of Interest

Compound Name: 3-Chloro-4-hydroxy-5-nitrobenzaldehyde

CAS No.: 98555-61-4

Cat. No.: B3333429

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## Executive Summary & Immediate Action Card

Compound Identity:

- Chemical Name: **3-Chloro-4-hydroxy-5-nitrobenzaldehyde**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- CAS Number: 98555-61-4[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula:  $C_7H_4ClNO_4$ [\[1\]](#)
- Synonyms: 5-Nitro-3-chlorosalicylaldehyde (derivative naming)

**Critical Disposal Directive:** This compound is a halogenated, nitro-substituted phenolic aldehyde. It must NEVER be disposed of down the drain. It requires high-temperature incineration with acid gas scrubbing. Segregate strictly into Halogenated Organic Waste streams.

Parameter	Critical Value/Action
Primary Hazard	Skin/Eye Irritant, Potential Sensitizer, Aquatic Toxicity.
Reactivity	Acidic (Phenolic OH); Incompatible with strong bases and oxidizers.
Waste Code (RCRA)	Not P/U listed by name; Characterize as D002 (if liquid/corrosive) or General Hazardous Waste.
Disposal Method	High-Temperature Incineration (Rotary Kiln) only.
Segregation	Keep away from Amines, Strong Bases, and Reducing Agents.

## Chemical Profile & Hazard Mechanism

To dispose of a chemical safely, one must understand its reactivity. **3-Chloro-4-hydroxy-5-nitrobenzaldehyde** presents a "perfect storm" of functional groups that dictate its handling:

- The Nitro Group (-NO<sub>2</sub>): Electron-withdrawing. It increases the acidity of the phenolic proton and adds potential oxidative instability. While mono-nitro compounds are generally stable, they should never be heated to dryness in the presence of strong bases, as this can form unstable nitrophenolate salts.
- The Halogen (-Cl): This classifies the waste as Halogenated. Incineration of this compound without proper scrubbing can generate hydrochloric acid (HCl) and, if combustion is incomplete, trace dioxins. This necessitates specific waste streams (Halogenated vs. Non-Halogenated).<sup>[6][7][8][9]</sup>
- The Phenol (-OH): The presence of -NO<sub>2</sub> and -Cl ortho/para to the hydroxyl group significantly lowers the pKa (likely <7.0), making it much more acidic than unsubstituted phenol. It will react exothermically with bases.

Toxicological Insight: Nitrophenols are known uncouplers of oxidative phosphorylation.

Absorption through skin or inhalation of dust can lead to systemic toxicity. The aldehyde moiety

adds a layer of protein reactivity (Schiff base formation), contributing to its potential as a sensitizer (H317).

## Pre-Disposal Stabilization & Segregation

Before the waste leaves your bench, it must be stabilized. Improper segregation is the leading cause of laboratory accidents involving waste drums.

### A. Solid Waste (Pure Compound/Contaminated Solids)

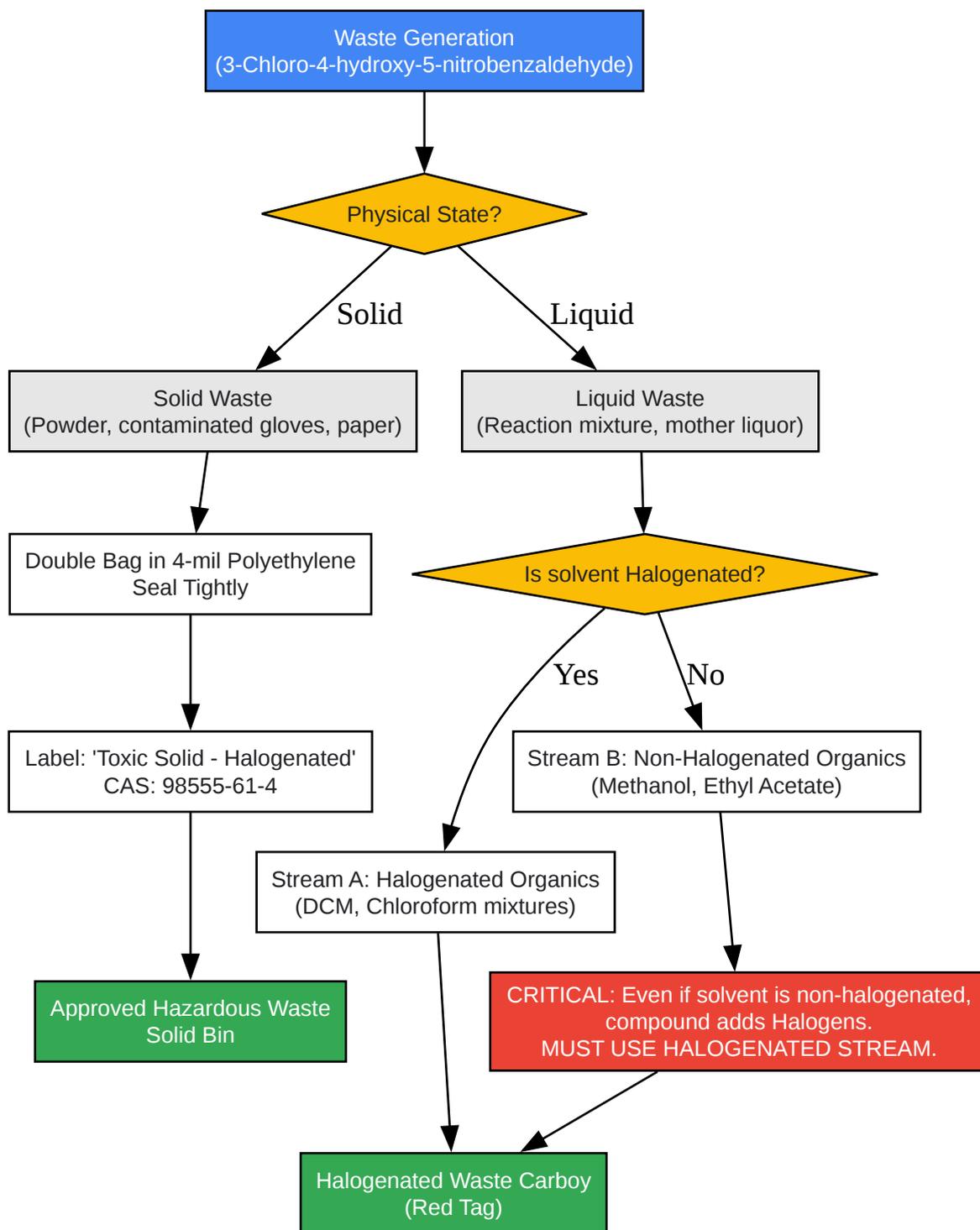
- **Containment:** Place pure solid waste in a clear, sealable polyethylene bag (4 mil thickness minimum). Double-bagging is mandatory to prevent dust release.
- **Labeling:** Label clearly as "Toxic Solid - Halogenated."
- **Incompatibility:** Do not place in the same secondary container as metal hydrides (e.g.,  $\text{LiAlH}_4$ ) or strong oxidizers.

### B. Liquid Waste (Mother Liquors/Solutions)

- **Stream Selection:** Must go into the Halogenated Organic Solvents carboy.
  - **Why?** Mixing halogenated waste with non-halogenated waste (like acetone/ethanol) vastly increases the disposal cost for the entire container because the whole volume must now be treated as halogenated.
- **pH Check:** If the solution is acidic ( $\text{pH} < 4$ ), neutralize cautiously to  $\text{pH}$  6-8 using a dilute bicarbonate solution before adding to the drum.
  - **Warning:** Do not over-neutralize to high  $\text{pH}$  ( $>10$ ). Nitrophenols form deeply colored (yellow/orange) salts at high  $\text{pH}$ , which can be shock-sensitive if dried. Keep the waste neutral or slightly acidic.

## Disposal Workflows (Step-by-Step)

### Workflow 1: Routine Waste Disposal



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Figure 1: Decision tree for segregating solid and liquid waste streams to ensure regulatory compliance and safety.

## Workflow 2: Emergency Spill Response

If a spill occurs, immediate action is required to prevent exposure and environmental contamination.

- **Evacuate & PPE:** Clear the immediate area. Don nitrile gloves (double layer recommended), safety goggles, and a lab coat. If dust is airborne, use an N95 or P100 respirator.
- **Containment:**
  - **Solid Spill:** Do NOT dry sweep. This generates dust. Cover the spill with wet paper towels (dampened with water) to suppress dust, then scoop up.
  - **Liquid Spill:** Absorb with vermiculite or a commercial organic spill pad. Do not use combustible materials like sawdust if the solvent is flammable.
- **Decontamination:** Clean the surface with a mild soap solution. The yellow color of the nitrophenol is a built-in indicator; continue cleaning until no yellow residue remains.
- **Disposal:** Place all cleanup materials into the Solid Hazardous Waste stream (as described above).

## Regulatory Framework (RCRA)

While **3-Chloro-4-hydroxy-5-nitrobenzaldehyde** is not explicitly listed on the EPA's P-List (Acutely Hazardous) or U-List (Toxic Waste) by its specific CAS number, it defaults to regulated status based on characteristics:

- **Characteristic of Toxicity:** If the waste extract contains contaminants above regulatory levels (TCLP), though this specific molecule is rarely tested for directly.
- **Generator Knowledge:** As a researcher, you apply "Generator Knowledge" to classify this as Hazardous Waste due to its known toxicity (LD50 data for analogs) and environmental persistence.
- **Halogen Content:** The presence of Chlorine triggers requirements for specific incineration protocols under RCRA to prevent the formation of Products of Incomplete Combustion (PICs).

Waste Codes to Consider:

- D002: If the waste is a liquid with  $\text{pH} \leq 2$ .
- F-List: Only applies if the solvent used is a listed solvent (e.g., Methylene Chloride F002).

## References

- PubChem. (n.d.).[\[10\]](#) **3-Chloro-4-hydroxy-5-nitrobenzaldehyde** (CAS 98555-61-4) Compound Summary. National Library of Medicine. Retrieved October 26, 2023, from [\[Link\]](#)
- United States Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved October 26, 2023, from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Hazard Communication Standard: Safety Data Sheets. Retrieved October 26, 2023, from [\[Link\]](#)

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## Sources

- [1. 873983-83-6|4-Chloro-5-hydroxy-2-nitrobenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [2. 98555-61-4|3-Chloro-4-hydroxy-5-nitrobenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [3. 40256-81-3|Methyl 3-chloro-4-hydroxy-5-nitrobenzoate|BLD Pharm \[bldpharm.com\]](#)
- [4. 3011-34-5|4-Hydroxy-3-nitrobenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [5. 3-chloro-4-hydroxy-5-nitrobenzaldehyde \(CAS No. 98555-61-4\) Suppliers @ ChemicalRegister.com \[chemicalregister.com\]](#)
- [6. wku.edu \[wku.edu\]](#)
- [7. portal.ct.gov \[portal.ct.gov\]](#)
- [8. mtu.edu \[mtu.edu\]](#)

- [9. Document Display \(PURL\) | NSCEP | US EPA \[nepis.epa.gov\]](#)
- [10. 3,4-Dihydroxy-5-nitrobenzaldehyde | C7H5NO5 | CID 5748957 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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